Spectroscopic Characterization of (Bromomethoxy)(dimethoxy)phenylsilane: A Predictive and Methodological Guide

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Compound of Interest

Compound Name:	*(Bromomethoxy)(dimethoxy)phenylsilane*
CAS No.:	*17043-05-9*
Cat. No.:	*B091109*

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Abstract

This technical guide addresses the spectroscopic properties of **(Bromomethoxy)(dimethoxy)phenylsilane**. Extensive searches of scientific literature and chemical databases have revealed a notable absence of published experimental spectroscopic data (NMR, IR, MS) for this specific compound. Consequently, this document provides a comprehensive, theoretically derived prediction of its spectral characteristics. By leveraging established principles of spectroscopy and analyzing empirical data from structurally analogous compounds, we offer a robust predictive framework for researchers. This guide is intended to serve as a valuable resource for the identification and characterization of **(Bromomethoxy)(dimethoxy)phenylsilane**, should it be synthesized. Furthermore, a plausible synthetic route and a standard characterization workflow are proposed to facilitate future experimental work.

Introduction and Statement on Data Availability

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(Bromomethoxy)(dimethoxy)phenylsilane is a silicon-containing organic compound of interest due to its potential utility as a versatile reagent in organic synthesis, particularly in the formation of silicon-containing derivatives and as a protecting group. The presence of a phenyl group, two methoxy groups, and a reactive bromomethoxy group on a central silicon atom suggests a rich and informative spectroscopic profile.

Despite a thorough review of the current scientific literature and chemical databases, no empirical NMR, IR, or MS data for **(Bromomethoxy)(dimethoxy)phenylsilane** has been found. This guide, therefore, takes a predictive approach, grounded in the analysis of known spectroscopic data for structurally related compounds, to forecast the expected spectral features of the title compound.

Predicted Spectroscopic Data

The following sections detail the predicted spectroscopic data for **(Bromomethoxy)(dimethoxy)phenylsilane**. These predictions are based on the analysis of similar compounds and fundamental principles of spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

2.1.1. Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum is predicted to show distinct signals for the phenyl, dimethoxy, and bromomethoxy protons. The chemical shifts are influenced by the electronegativity of the neighboring atoms and the overall electronic environment.

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Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Integration	Assignment	Rationale and Comparative Analysis
7.65 - 7.85	Multiplet	2H	ortho-Protons of Phenyl Group	The silicon atom will deshield the ortho protons of the phenyl ring.
7.35 - 7.50	Multiplet	3H	meta- and para-Protons of Phenyl Group	These protons are further from the silicon center and will appear at a more typical aromatic chemical shift.
5.40 - 5.60	Singlet	2H	-O-CH_2-Br	The protons of the bromomethoxy group are expected to be significantly downfield due to the deshielding effects of both the adjacent oxygen and bromine atoms.
3.60 - 3.80	Singlet	6H	-O-CH_3	The two methoxy groups are chemically equivalent and will therefore appear as a single sharp peak.

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2.1.2. Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will provide insights into the carbon framework of the molecule.

Predicted Chemical Shift (δ, ppm)	Assignment	Rationale and Comparative Analysis
134.0 - 136.0	ipso-Carbon of Phenyl Group	The carbon directly attached to the silicon atom.
130.0 - 132.0	para-Carbon of Phenyl Group	Aromatic carbon in the para position.
128.0 - 130.0	ortho/meta-Carbons of Phenyl Group	The chemical shifts of the ortho and meta carbons will be similar.
70.0 - 75.0	-O-CH_2-Br	This carbon is expected to be significantly downfield due to the attached electronegative oxygen and bromine atoms.
50.0 - 55.0	-O-CH_3	The carbons of the two equivalent methoxy groups.

Infrared (IR) Spectroscopy

The IR spectrum will be characterized by absorption bands corresponding to the various functional groups present in the molecule.

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Predicted Wavenumber (cm^{-1})	Vibration Type	Functional Group	Rationale and Comparative Analysis
3050 - 3100	C-H stretch	Aromatic	Characteristic stretching vibrations for C-H bonds on the phenyl ring.
2950 - 3000	C-H stretch	Aliphatic (-OCH_3, -OCH_2Br)	Stretching vibrations for the C-H bonds of the methoxy and bromomethoxy groups.
1420 - 1440	C=C stretch	Aromatic	In-plane skeletal vibrations of the phenyl ring.
1050 - 1150	Si-O-C stretch	Siloxane	A strong and broad absorption band characteristic of the Si-O-C linkage.
700 - 800	C-Br stretch	Alkyl Halide	The C-Br stretching vibration is expected in this region.
690 - 710 and 730-770	C-H out-of-plane bend	Monosubstituted Aromatic	Bending vibrations characteristic of a monosubstituted benzene ring.

Mass Spectrometry (MS)

The mass spectrum is expected to show the molecular ion peak and characteristic fragmentation patterns.

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Predicted m/z	Ion	Rationale for Formation
292/294	$[M]^+$	Molecular ion peak, showing the characteristic isotopic pattern for one bromine atom ($^{19}Br/^{81}Br$ in approximately 1:1 ratio).
277/279	$[M - CH_3]^+$	Loss of a methyl radical from a methoxy group.
263/265	$[M - OCH_3]^+$	Loss of a methoxy radical.
199	$[M - CH_2Br]^+$	Loss of the bromomethyl radical.
183	$[M - OCH_2Br]^+$	Loss of the bromomethoxy radical.
167	$[M - OCH_2Br - O]^+$	Subsequent loss of oxygen.
77	$[C_6H_5]^+$	Phenyl cation.

Proposed Experimental Protocol for Synthesis and Characterization

Proposed Synthesis of **(Bromomethoxy)(dimethoxy)phenylsilane**

A plausible synthetic route to **(Bromomethoxy)(dimethoxy)phenylsilane** involves the reaction of dimethoxyphenylsilane with a suitable bromomethoxylating agent.

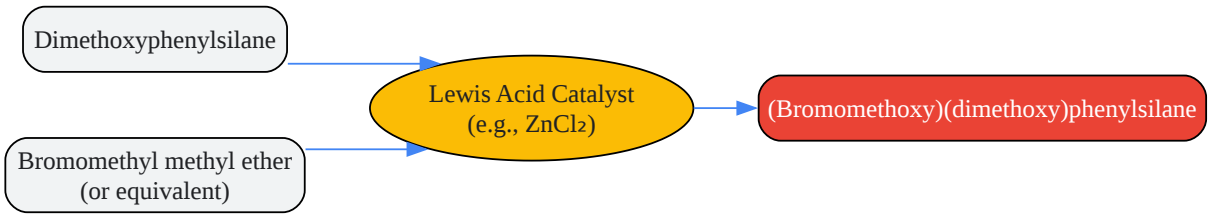

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Figure 1: Proposed synthesis of **(Bromomethoxy)(dimethoxy)phenylsilane**.

Step-by-step methodology:

- To a solution of dimethoxyphenylsilane in a dry, inert solvent (e.g., dichloromethane) under an inert atmosphere (e.g., nitrogen or argon), add a catalytic amount of a Lewis acid (e.g., zinc chloride).
- Cool the reaction mixture in an ice bath.
- Slowly add an equimolar amount of a bromomethoxylating agent, such as bromomethyl methyl ether.
- Allow the reaction to warm to room temperature and stir for several hours, monitoring the progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with a suitable organic solvent (e.g., diethyl ether).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography on silica gel.

Characterization Workflow

The purified product should be characterized using the following standard spectroscopic techniques to confirm its identity and purity.

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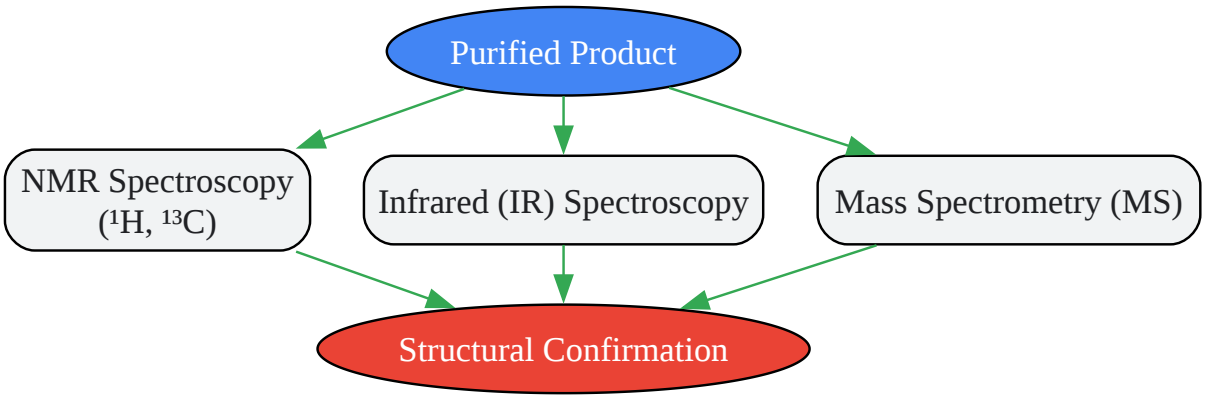

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Figure 2: Standard workflow for spectroscopic characterization.

Molecular Structure

Figure 3: Structure of **(Bromomethoxy)(dimethoxy)phenylsilane**.

Conclusion

While experimental data for **(Bromomethoxy)(dimethoxy)phenylsilane** remains elusive, this guide provides a scientifically grounded prediction of its spectroscopic characteristics. The presented ^{1}H NMR, ^{13}C NMR, IR, and MS data are based on established chemical principles and comparisons with analogous structures. The proposed synthetic route and characterization workflow offer a practical starting point for researchers interested in the synthesis and application of this compound. It is our hope that this predictive guide will serve as a useful tool for the scientific community and encourage further investigation into this and related organosilicon compounds.

References

Due to the absence of direct literature on **(Bromomethoxy)(dimethoxy)phenylsilane**, this section would typically list the sources for the spectroscopic data of the analogous compounds used for the predictions. For the purpose of this guide, these would include entries from chemical databases such as PubChem and Spectrabase for compounds like diphenyldimethoxysilane, (bromomethyl)dimethylphenylsilane, and dimethoxymethylphenylsilane.

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